

Chemical and physical properties of Benzoximate

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An In-Depth Technical Guide to the Chemical and Physical Properties of Benzoximate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Benzoximate is a non-systemic acaricide belonging to the bridged diphenyl acaricide group, primarily used to control mites and spider mites on various crops.[1] Its efficacy is derived from its contact and stomach action, which appears to disrupt the nervous system of the target pests.[1] This technical guide provides a comprehensive overview of the chemical and physical properties of **Benzoximate**, its proposed mechanism of action, and standardized experimental protocols for determining its key physicochemical parameters. All quantitative data is presented in structured tables for ease of reference, and logical workflows are visualized using Graphviz diagrams.

Chemical Identity

Benzoximate is identified by several names and registry numbers across various chemical databases. A summary of its key identifiers is provided in Table 1.

Table 1. Chemical Identifiers for Benzoximate



Identifier	Value	Reference
IUPAC Name	[(3-chloro-2,6- dimethoxybenzoyl)-ethylamino] benzoate	[2]
CAS Name	Benzoic acid anhydride with 3- chloro-N-ethoxy-2,6- dimethoxybenzenecarboximidi c acid	[3]
CAS Registry Number	29104-30-1	[2][4]
Molecular Formula	C18H18CINO5	[2][4]
SMILES	CCN(C(=0)C1=C(C=CC(=C1 OC)Cl)OC)OC(=0)C2=CC=CC =C2	[2]
InChIKey	HOERQTQCTISLFR- UHFFFAOYSA-N	[2]
Synonyms	Benzomate, Citrazon, Acarmate, Artaban, Azomate	[1][2][4][5]

Physicochemical Properties

The physical and chemical properties of **Benzoximate** are crucial for understanding its environmental fate, bioavailability, and formulation requirements. A summary of these properties is presented in Table 2.

Table 2. Physical and Chemical Properties of Benzoximate



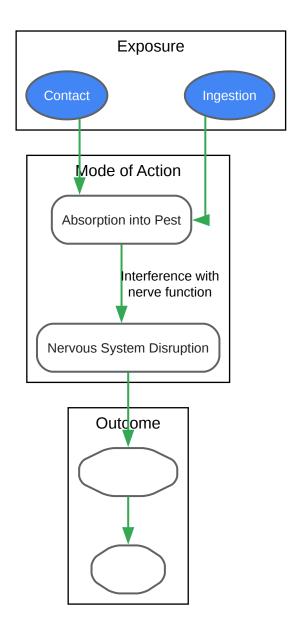
Property	Value	Unit	Reference
Molecular Weight	363.8	g/mol	[2]
Physical State	White to off-white solid	-	
Melting Point	73	°C	
Boiling Point	Decomposes before boiling	°C	[1]
Water Solubility	30 (at 20°C, pH 7)	mg/L	[1]
Solubility in Organic Solvents	Xylene: 710,000Benzene: 650,000Hexane: 80,000DMSO: Soluble	mg/L	[1]
Density	1.21	g/cm³	
XLogP3-AA	4.1	-	[2]

A pKa value for **Benzoximate** is not readily available in the cited literature.

Mechanism of Action

Benzoximate functions as a non-systemic acaricide with both contact and stomach action.[1] While its precise molecular target has not been fully elucidated, the mode of action is understood to be the disruption of nervous system function in mites.[1] This neurotoxic effect is a common mechanism for many pesticides, which often target ion channels or enzymes critical for nerve impulse transmission, leading to paralysis and death of the pest.[6][7][8][9]





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Figure 1: Proposed Mechanism of Action for **Benzoximate**.

Experimental Protocols

The determination of physicochemical properties for pesticides like **Benzoximate** follows internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and the Collaborative International Pesticides Analytical Council (CIPAC).[10][11][12] These standardized methods ensure data consistency and reliability for regulatory and research purposes.



Melting Point Determination (OECD 102)

The melting point is a fundamental property for the characterization and purity assessment of a solid substance.[13][14][15][16][17]

- Principle: This guideline describes several methods, including the capillary tube method, hot-stage microscopy, and differential scanning calorimetry (DSC).[14][15] For the capillary method, a small, powdered sample is heated in a capillary tube, and the temperature range from the initial to the final stage of melting is recorded.[13]
- Apparatus:
 - Capillary tubes
 - Calibrated thermometer or temperature sensor
 - Heating bath (e.g., oil bath) or a metal block apparatus[13]
- Procedure (Capillary Method Summary):
 - A dry, powdered sample of Benzoximate is packed into a capillary tube.
 - The tube is placed in a heating apparatus.
 - The temperature is raised at a controlled rate.
 - The temperatures at which melting begins and is complete are recorded as the melting range.[13]

Water Solubility (OECD 105)

Water solubility is a critical parameter for predicting the environmental transport and fate of a chemical.[3][18][19][20][21]

• Principle: The OECD 105 guideline details two primary methods: the flask method for substances with solubilities above 10⁻² g/L and the column elution method for solubilities below this threshold.[3][18][19] The goal is to create a saturated aqueous solution at a



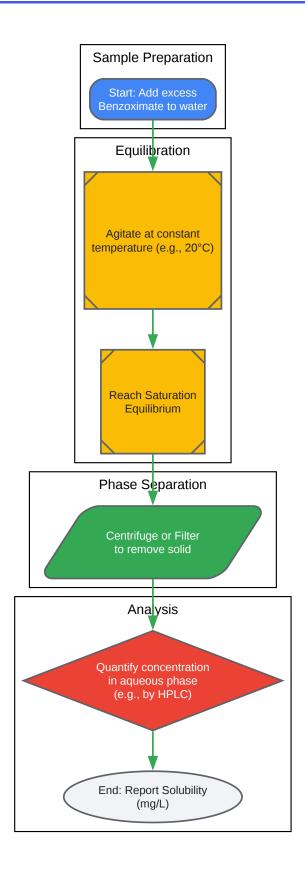




constant temperature and then measure the concentration of the dissolved substance.[18] [19]

- · Apparatus:
 - Constant temperature water bath or shaker
 - Flasks or a packed column with an inert support material
 - Analytical instrumentation for concentration measurement (e.g., HPLC, GC)
- Procedure (Flask Method Summary):
 - An excess amount of **Benzoximate** is added to a flask containing purified water.
 - The mixture is agitated in a constant temperature bath (typically 20°C) until equilibrium is reached.[18][19]
 - The solution is centrifuged or filtered to remove undissolved particles.
 - The concentration of **Benzoximate** in the clear aqueous phase is determined using a suitable analytical method.





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Figure 2: Workflow for Water Solubility Determination (Flask Method).



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